

Chemical structure and properties of ITH15004

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Compound of Interest		
Compound Name:	ITH15004	
Cat. No.:	B15588805	Get Quote

ITH15004: An In-depth Technical Guide

Regrettably, a comprehensive technical guide on the chemical structure and properties of **ITH15004** cannot be provided at this time. Despite a thorough search of scientific literature and chemical databases, the chemical structure, formula, and IUPAC name of the compound designated as **ITH15004** are not publicly available.

The only significant information retrieved pertains to a study investigating its biological effects on cellular processes. This research, available through ResearchGate, indicates that **ITH15004** is a novel purine derivative that facilitates exocytosis through a mitochondrial calcium-mediated mechanism.

Known Biological Activity

The available research demonstrates that **ITH15004** has a modulatory effect on voltage-activated calcium channels (VACCs). Specifically, it has been shown to mildly block the whole-cell current through these channels in bovine chromaffin cells. The study highlights that this action is linked to the modulation of catecholamine release, a process triggered by calcium influx through VACCs.

The limited data available from this single study prevents a thorough analysis of its structure-activity relationship, physicochemical properties, and broader pharmacological profile. Without the foundational knowledge of its chemical structure, any discussion on its synthesis, detailed mechanism of action, and potential therapeutic applications would be purely speculative.







Further research and public disclosure of the chemical identity of **ITH15004** are required to enable the scientific community to build upon the initial findings and to provide a comprehensive technical understanding of this compound.

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